

# 1,3-Dibromopentane: A Comprehensive Technical Guide to Safety, Handling, and Storage

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## Compound of Interest

Compound Name: 1,3-Dibromopentane

Cat. No.: B3190459

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This in-depth technical guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **1,3-Dibromopentane** (CAS No: 42474-20-4). The following sections detail the physical and chemical properties, hazard classifications, safe handling and storage procedures, emergency measures, and toxicological data. This document is intended to equip laboratory personnel with the necessary knowledge to handle this chemical safely and effectively.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **1,3-Dibromopentane** is presented in Table 1. This data is essential for understanding the behavior of the chemical under various laboratory conditions.

Property	Value	Reference
Molecular Formula	C5H10Br2	[1]
Molecular Weight	229.94 g/mol	[1]
Appearance	Liquid	-
Boiling Point	193.4°C at 760 mmHg	[1]
Melting Point	-28.63°C (estimate)	[1]
Flash Point	68.6°C	[1]
Density	1.668 g/cm <sup>3</sup>	[1]
Vapor Pressure	0.648 mmHg at 25°C	[1]
Refractive Index	1.5042	[1]
LogP	2.94490	[1]

## Hazard Identification and GHS Classification

While a specific GHS classification for **1,3-Dibromopentane** is not readily available, based on data for analogous compounds such as 1,3-dibromopropane and 1,5-dibromopentane, it should be handled as a hazardous substance. The anticipated hazards are summarized in Table 2.

Hazard Class	Hazard Category	Signal Word	Hazard Statement
Flammable Liquids	Category 4	Warning	Combustible liquid.[2] [3]
Acute Toxicity, Oral	Category 4	Warning	Harmful if swallowed. [2][4]
Skin Corrosion/Irritation	Category 2	Warning	Causes skin irritation. [2][3][4]
Serious Eye Damage/Eye Irritation	Category 2	Warning	Causes serious eye irritation.[2][3]
Hazardous to the Aquatic Environment, Long-term Hazard	Category 2	-	Toxic to aquatic life with long lasting effects.[4]

#### Precautionary Statements:

- Prevention: Keep away from heat, sparks, open flames, and hot surfaces. — No smoking. Wash skin thoroughly after handling. Do not eat, drink or smoke when using this product. Avoid release to the environment. Wear protective gloves/eye protection/face protection.[2]  
[4]
- Response: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. IF ON SKIN: Wash with plenty of soap and water. If skin irritation occurs: Get medical advice/attention. Take off contaminated clothing and wash it before reuse. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention. In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish. Collect spillage.[2][4]
- Storage: Store in a well-ventilated place. Keep cool.[2][4]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[2][4]

## Safe Handling and Storage

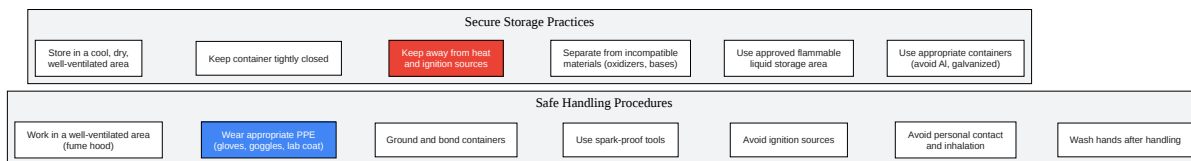
Proper handling and storage of **1,3-Dibromopentane** are crucial to prevent exposure and ensure laboratory safety.

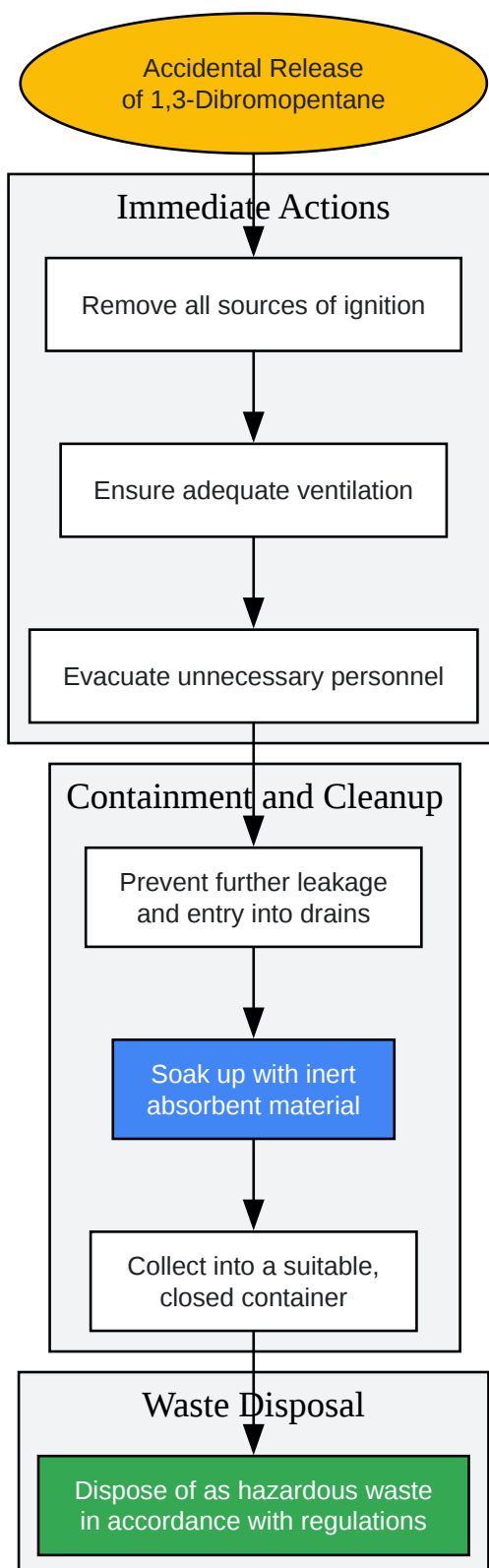
## Handling

- Avoid all personal contact, including inhalation of vapors.[5]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., PVC or Neoprene), chemical goggles, and a lab coat.[5]
- Work in a well-ventilated area, preferably in a chemical fume hood.[5]
- Ground and bond containers when transferring material to prevent static discharge.[6]
- Use spark-proof tools and explosion-proof equipment.[6]
- Do not cut, drill, grind, or weld on or near containers, as they may contain explosive vapors.  
[5]
- Wash hands thoroughly after handling.[2]

## Storage

- Store in a tightly closed, original container in a cool, dry, and well-ventilated area.[2][5]
- Keep away from heat, sparks, open flames, and other ignition sources.[2][5]
- Store in an approved flammable liquid storage area.[5]
- Do not store in pits, depressions, basements, or areas where vapors may be trapped.[5]
- Avoid storage with incompatible materials such as strong oxidizing agents and strong bases.  
[2][7]
- Do not use aluminum or galvanized containers.[5]





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## References

- 1. lookchem.com [lookchem.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. fishersci.com [fishersci.com]
- 4. sigmaaldrich.cn [sigmaaldrich.cn]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. benchchem.com [benchchem.com]
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